

3,6-Dichloropyridazine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,6-Dichloropyridazine

Cat. No.: B152260

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal risk assessment or the information provided in a Safety Data Sheet (SDS). Always consult the specific SDS for **3,6-Dichloropyridazine** provided by the manufacturer before handling this chemical.

Executive Summary

3,6-Dichloropyridazine is a versatile heterocyclic organic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its reactivity, primarily due to the two chlorine substituents on the pyridazine ring, makes it a valuable building block for more complex molecules.[2] However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **3,6-Dichloropyridazine**, including its physical and chemical properties, toxicological data, detailed handling procedures, and emergency response protocols, tailored for a laboratory and drug development environment.

Hazard Identification and Classification

3,6-Dichloropyridazine is classified as a hazardous chemical.[3] It is toxic if swallowed, harmful if inhaled, and causes significant skin and eye irritation.[3][4][5] It may also cause respiratory irritation.[3][5]

GHS Hazard Statements:

- H301/H302: Toxic or Harmful if swallowed[2][4][5][6]
- H315: Causes skin irritation[2][5]
- H319: Causes serious eye irritation[2][5]
- H331: Toxic if inhaled[7]
- H335: May cause respiratory irritation[2][5]
- H373: May cause damage to organs through prolonged or repeated exposure[7]

Signal Word: Danger[2][3][5]

Pictograms:

- GHS06 (Skull and Crossbones)[5]
- GHS07 (Exclamation Mark)[4]

Quantitative Data Summary

The following tables summarize the key quantitative data for **3,6-Dichloropyridazine**.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂	[3][8]
Molecular Weight	148.98 g/mol	[8][9]
Appearance	Off-white to brownish crystalline powder	[2][8]
Melting Point	65 - 69 °C	[3]
Boiling Point	~250-252°C	[2]
Solubility	Sparingly soluble in water (0.0012 g/L). Soluble in organic solvents like ethanol and acetone.	[2][6]
Density	~1.47 g/cm ³	[2]
Vapor Pressure	No data available	[3]

Table 2: Toxicological Data

Endpoint	Species	Route	Value	Reference(s)
LD50	Rat	Oral	>50 mg/kg	[8]
LD50 (ATE)	-	Oral	500 mg/kg	[4]
LC50	Rat	Inhalation	>1070 mg/m ³ /4H	[8][9]

Table 3: Fire Safety Data

Property	Value	Reference(s)
Flash Point	Not available/applicable	[3][8]
Autoignition Temperature	Not applicable	[3]
Flammability	This material in sufficient quantity and reduced particle size is capable of creating a dust explosion. Vapors may form explosive mixtures with air.	[8][10]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, carbon dioxide (CO ₂).	[3][5][11]
Unsuitable Extinguishing Media	Use of water spray may be inefficient.	[10]
Hazardous Combustion Products	Hydrogen chloride, nitrogen oxides (NO _x), carbon monoxide, carbon dioxide.	[5][8][10]

Experimental Protocols: Safe Handling and Use

Adherence to strict protocols is mandatory when handling **3,6-Dichloropyridazine**.

Protocol for General Handling and Dispensing

- Preparation:
 - Confirm that a currently valid Safety Data Sheet (SDS) is accessible.
 - Ensure an eyewash station and safety shower are in close proximity and operational.[8]
 - All handling of solid **3,6-Dichloropyridazine** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[10]
- Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8][10]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of after use in accordance with laboratory practices.[5][11]
- Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[8][10]
- Respiratory Protection: If there is a risk of dust generation and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator with appropriate particulate filters (e.g., N95).[8] A full respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[10]
- Dispensing:
 - Designate a specific area within the fume hood for dispensing.
 - Use tools (spatulas, scoops) that minimize dust generation.
 - Keep the container tightly closed when not in use.[8][10]
 - Avoid performing actions that could generate dust, such as crushing or grinding, outside of a contained system.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[2][3]
 - Clean the work area and tools to remove any residual chemical.
 - Remove contaminated clothing and wash it before reuse.[8][10]

Protocol for Storage

- Container: Store in a tightly sealed, original, or compatible container.[8][10]

- Location: Store in a cool, dry, dark, and well-ventilated area.[2][10] The recommended storage temperature is below +30°C.[6]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents, bases, and amines.[3][10] Keep away from heat, sparks, or open flames.[10]
- Access: Secure the storage area and limit access to trained and authorized personnel. The storage area should be clearly labeled.[10]

Protocol for Waste Disposal

- Classification: **3,6-Dichloropyridazine** is considered hazardous waste. Waste generators must comply with local, regional, and national hazardous waste regulations for complete and accurate classification.[3][8]
- Collection:
 - Collect waste material in designated, properly labeled, and sealed hazardous waste containers.
 - Relatively unreactive organic reagents should be collected in container A. If halogenated, they should be collected in container B. For solid residues, use container C.[6]
- Disposal Method:
 - Do not dispose of with household garbage or allow it to reach the sewage system.[4]
 - Engage a licensed professional waste disposal service. Disposal may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[5]
 - Dispose of contaminated packaging as unused product.[5]

Emergency Procedures

Protocol for Accidental Release (Spill)

- Evacuation & Isolation: Evacuate non-essential personnel from the immediate area. Isolate the spill and eliminate all ignition sources.[10]

- Ventilation: Ensure adequate ventilation.
- Personal Protection: Don appropriate PPE as outlined in section 4.1, including respiratory protection. For large spills, fully encapsulating, vapor-protective clothing may be necessary. [\[10\]](#)
- Containment & Cleanup:
 - Avoid generating dust. [\[8\]](#)[\[10\]](#)
 - For solid spills, carefully sweep or vacuum up the material. Use non-sparking tools. [\[10\]](#)
 - Place the collected material into a suitable, labeled container for hazardous waste disposal. [\[8\]](#)[\[10\]](#)
 - A vapor-suppressing foam may be used to reduce vapors if applicable. [\[10\]](#)
 - Clean the spill area thoroughly once the material is removed.
- Reporting: Report the incident to the appropriate environmental health and safety personnel.

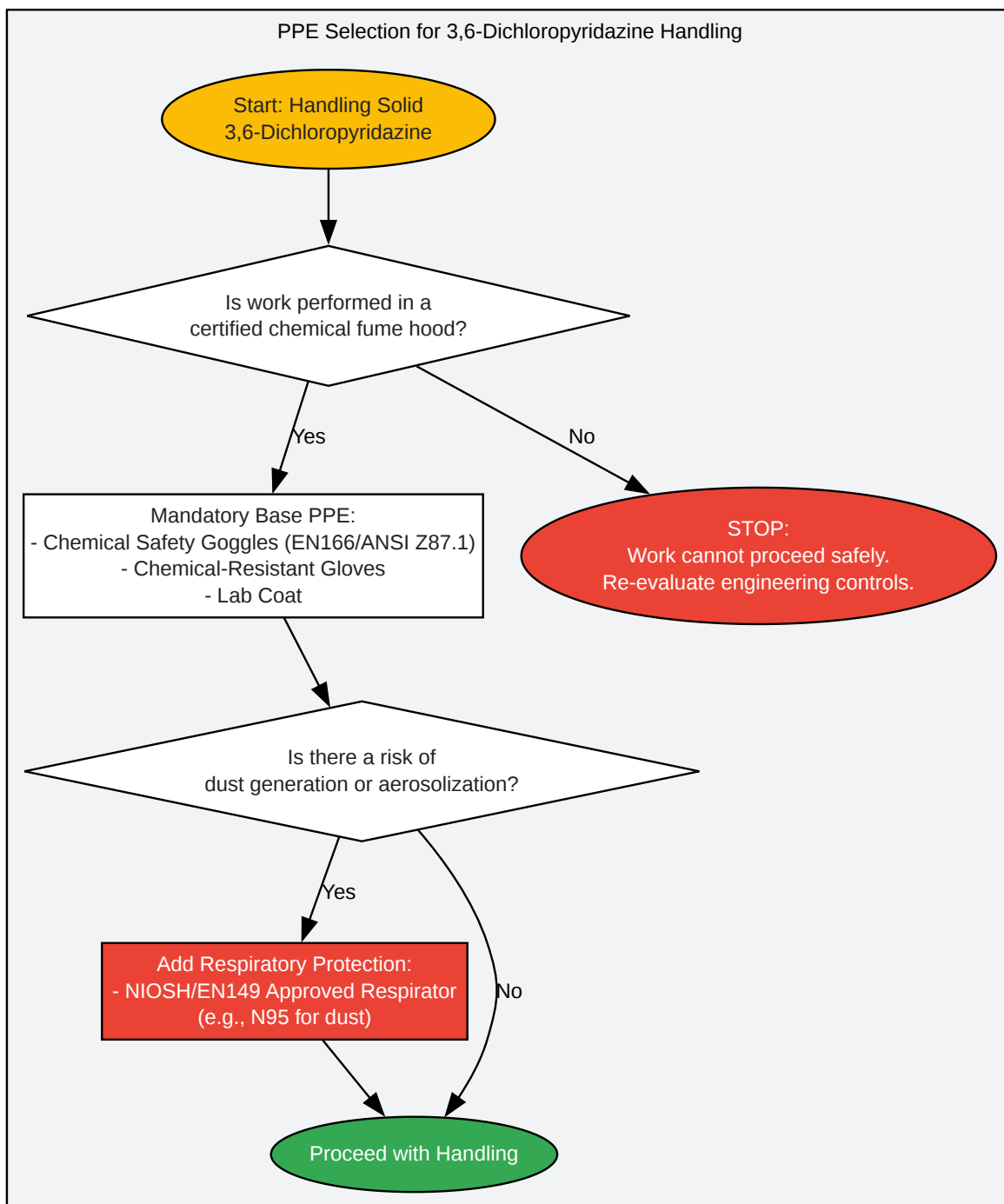
Protocol for First Aid

- General Advice: Move the victim to fresh air. Call a poison control center or doctor for treatment advice. Provide the Safety Data Sheet to medical personnel. [\[3\]](#)[\[5\]](#) Immediate medical attention is required in cases of significant exposure. [\[3\]](#)
- Inhalation:
 - Remove the victim to fresh air immediately. [\[10\]](#)
 - If breathing is difficult, give oxygen. [\[8\]](#)
 - If the victim is not breathing, give artificial respiration. Do not use the mouth-to-mouth method; use a pocket mask with a one-way valve or other proper respiratory medical device. [\[3\]](#)[\[10\]](#)
 - Seek immediate medical attention. [\[3\]](#)

- Skin Contact:
 - Immediately remove all contaminated clothing.[4]
 - Flush the skin with plenty of soap and water for at least 15 minutes.[10]
 - If skin irritation occurs or persists, get medical advice/attention.[2][3]
 - Wash contaminated clothing before reuse.[8]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][10]
 - Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
 - Seek immediate medical advice.[3]
- Ingestion:
 - Do NOT induce vomiting.[3][10]
 - Rinse mouth with water.[2][5]
 - If the person is conscious and alert, give 2-4 cupfuls of milk or water.[10]
 - Never give anything by mouth to an unconscious person.[5][8]
 - Immediately call a POISON CENTER or doctor.[3][5]

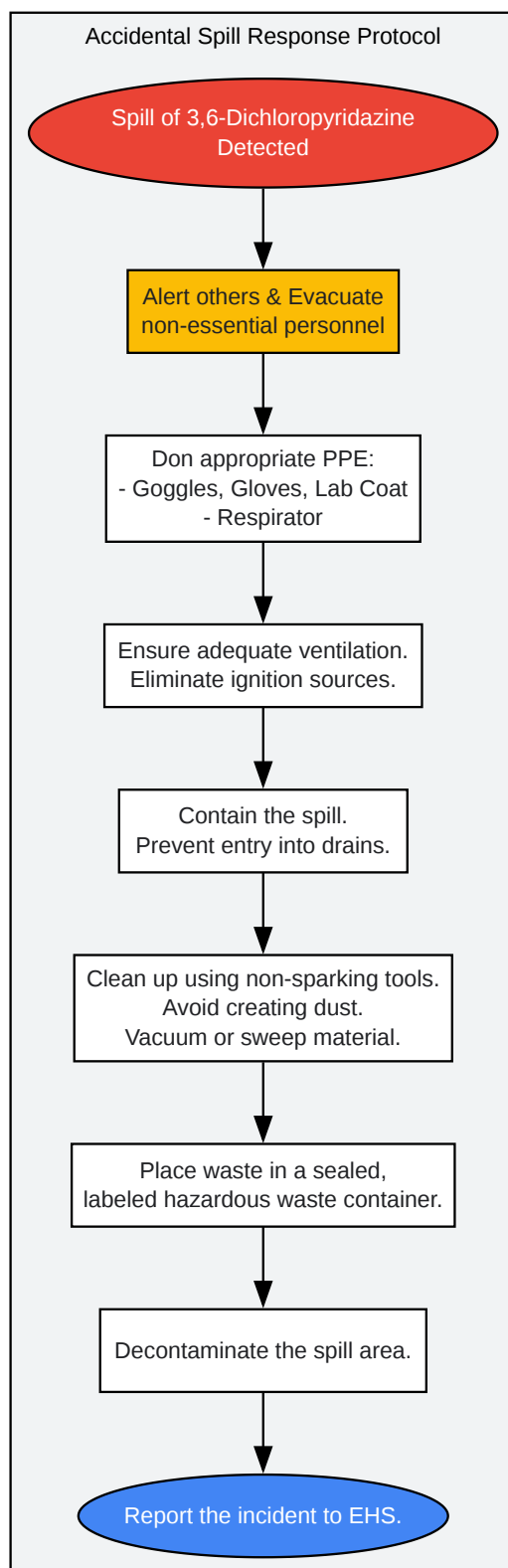
Mandatory Visualizations

The following diagrams illustrate key safety and handling workflows for **3,6-Dichloropyridazine**.



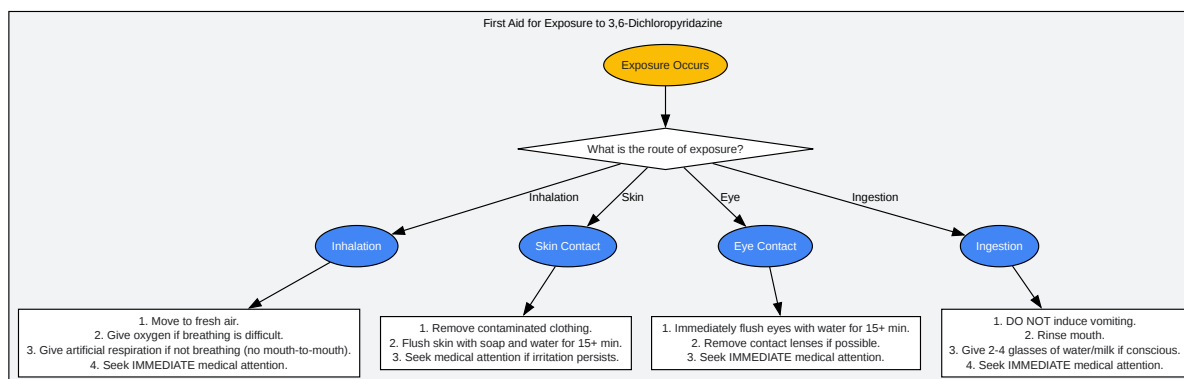
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Caption: PPE Selection Workflow for **3,6-Dichloropyridazine**.



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Caption: Spill Response Workflow for **3,6-Dichloropyridazine**.



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Caption: First Aid Decision Tree for Exposure Incidents.

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